

Technical Support Center: Regenerative Endodontics with Calcium Hydroxide

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Compound of Interest

Compound Name: Calcium Hydroxide

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This technical support center provides troubleshooting guides and frequently asked questions (FAQs) for researchers, scientists, and drug development professionals encountering inconsistent outcomes in regenerative endodontics using **calcium hydroxide**.

Frequently Asked Questions (FAQs)

Q1: Why are the outcomes of regenerative endodontic procedures (REPs) with **calcium hydroxide** inconsistent?

A1: The success of REPs using **calcium hydroxide** is influenced by a multitude of factors, leading to variable outcomes.^{[1][2][3]} Key determinants include:

- **Patient Age:** Younger patients (6-18 years) generally exhibit a higher regenerative potential due to more active stem cell populations.^[1]
- **Tooth Type and Anatomy:** The type of tooth and the size of the apical foramen are significant predictors of success. An apical opening between 0.5 and 1 mm is associated with better outcomes.^[4]
- **Etiology of Pulp Necrosis:** The cause of necrosis, whether from trauma, caries, or developmental anomalies, can impact the treatment outcome.^{[4][5]}
- **Disinfection Protocol:** The type, concentration, and duration of irrigants and intracanal medicaments are critical. Inadequate disinfection is a primary reason for failure.^{[6][7][8]}

- Coronal Seal: A tight coronal seal is essential to prevent bacterial reinfection.[6][9]
- Long-term Use of **Calcium Hydroxide**: Prolonged application may alter the mechanical properties of dentin, increasing the risk of fracture.[2][4]

Q2: What is the reported success rate of REPs with **calcium hydroxide**?

A2: The overall success rates for regenerative endodontic procedures, in general, range from 50% to 98%, with survival rates between 94% and 100%.[6] When comparing **calcium hydroxide** to other medicaments like antibiotic pastes, some studies suggest a higher percentage of apical closure with **calcium hydroxide**, while antibiotic pastes may lead to greater dentin wall thickening.[3] However, regenerative techniques are generally considered to have a higher success rate for apical closure, root lengthening, and root dentin wall thickening compared to traditional apexification with **calcium hydroxide** alone.[3]

Q3: Is **calcium hydroxide** cytotoxic to dental stem cells?

A3: The cytotoxicity of **calcium hydroxide** on stem cells is a subject of ongoing research with some conflicting findings. Some studies indicate that prolonged contact can be cytotoxic.[1] Conversely, other research suggests that **calcium hydroxide** has no significant cytotoxic effect on stem cells from the apical papilla (SCAPs) at various concentrations and may even promote their survival and proliferation.[7][10][11][12] It is also suggested that **calcium hydroxide** can increase the recruitment, migration, proliferation, and mineralization of dental pulp stem cells (DPSCs).[13][14] The concentration and duration of exposure are critical factors influencing its effect on stem cell viability.[15]

Q4: How does **calcium hydroxide** compare to triple antibiotic paste (TAP) in REPs?

A4: Both **calcium hydroxide** and TAP are used as intracanal medicaments in REPs, each with advantages and disadvantages.

- Antimicrobial Efficacy: Both have strong antibacterial properties.[1] However, dentin can inhibit the antimicrobial activity of **calcium hydroxide**. [16]
- Stem Cell Viability: High concentrations of TAP can be detrimental to SCAP survival, while lower concentrations are less harmful.[12] **Calcium hydroxide** is often considered more conducive to SCAP survival and proliferation across various concentrations.[12]

- Root Development: Some meta-analyses suggest antibiotic pastes may result in greater dentin wall thickening, whereas **calcium hydroxide** may lead to a higher rate of apical closure.[\[3\]](#)
- Discoloration: TAP, particularly formulations containing minocycline, can cause tooth discoloration.[\[1\]](#)[\[17\]](#)

Troubleshooting Guide

Problem/Inconsistent Outcome	Potential Causes	Troubleshooting Suggestions
Lack of Continued Root Development (Length and/or Thickness)	Inadequate disinfection leading to persistent infection.[8] Cytotoxic effects of irrigants or medicaments on stem cells.[7][11] Insufficient blood clot formation or scaffold.[6] Poor coronal seal leading to reinfection.[6][9]	Ensure copious and gentle irrigation (e.g., 1.5%-2.5% NaOCl).[17][18] Consider placing calcium hydroxide only in the coronal third to minimize contact with apical stem cells.[1][18] Ensure proper induction of bleeding to form a stable blood clot. Verify the integrity of the coronal restoration to prevent microleakage.[6]
Persistent Periapical Radiolucency or Clinical Symptoms	Persistent intracanal infection.[5][8] Root resorption.[5] Inadequate initial diagnosis or case selection.[1]	Re-evaluate the disinfection protocol; consider a longer duration of medication or a different intracanal medicament.[11] For traumatic injuries with resorption, a longer duration of calcium hydroxide medication may be beneficial.[5] If initial REP fails, consider retreatment, apexification with MTA, or surgical intervention.[5][11]
Tooth Discoloration	Use of Triple Antibiotic Paste (TAP) containing minocycline.[1]	Use a double antibiotic paste (excluding minocycline) or calcium hydroxide as the intracanal medicament.[17]
Root Fracture	Long-term application of calcium hydroxide weakening the dentin structure.[2][4]	Minimize the duration of calcium hydroxide application. Regenerative procedures, in general, are associated with increased root thickness compared to traditional

apexification, which may
reduce fracture risk.[\[6\]](#)[\[9\]](#)

Data Summary

Table 1: Comparison of Outcomes between Regenerative Endodontic Procedures (REP) and Apexification (AP) with **Calcium Hydroxide**/MTA

Outcome	Favored Procedure	Risk Ratio (RR) / Standardized Mean Difference (SMD) (95% CI)	Significance
Survival Rate	REP	RR = 1.01 (0.96 – 1.06)	Not Statistically Significant
Success Rate	REP	RR = 1.09 (0.96 – 1.24)	Not Statistically Significant
Increase in Root Length	REP	SMD = 0.25 (-0.14 – 0.63)	Not Statistically Significant
Increase in Root Width	REP	SMD = 0.66 (0.22 – 1.10)	Statistically Significant
Decrease in Apical Diameter	REP	SMD = -0.66 (-1.83 – 0.51)	Not Statistically Significant

Data synthesized from
a meta-analysis
comparing REP to
apexification
procedures.[\[19\]](#)

Table 2: Cytotoxicity of **Calcium Hydroxide** on Human Umbilical Cord Mesenchymal Stem Cells (HUCMSCs)

Concentration (µg/mL)	Cell Viability (%)
100	~20%
50	~30%
25	~45%
12.5	~55%
6.25	~60%
3.125	~80%
1.56	~85%
0.78	~90%
0.39	~95%

Data adapted from a study on the cytotoxicity of calcium hydroxide, showing a dose-dependent effect.[\[15\]](#)

Experimental Protocols

Protocol 1: Cytotoxicity Assay of **Calcium Hydroxide** on Stem Cells of the Apical Papilla (SCAPs)

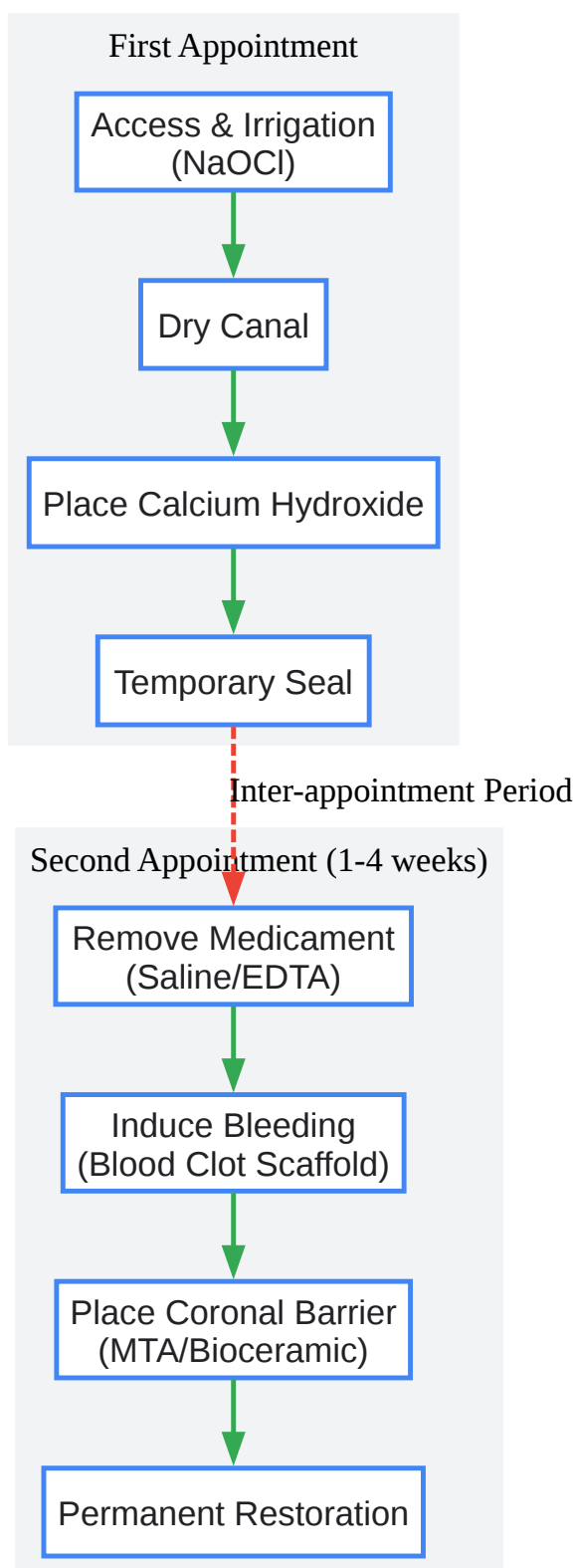
- Cell Culture: Isolate and culture SCAPs from the apical papilla.
- Preparation of Medicament: Dissolve **calcium hydroxide** (e.g., Master Dent) at a concentration of 10 mg/mL in DMEM and incubate for 72 hours. Filter the culture medium.
- Serial Dilutions: Prepare serial concentrations of the **calcium hydroxide** extract (e.g., 0.1, 0.5, 1, 10, and 100 mg/ml).
- Cell Seeding: Seed 5000 cells per well in a 96-well plate and incubate for 24 hours.
- Treatment: Replace the culture medium with the medium containing the different concentrations of **calcium hydroxide**.

- Incubation: Incubate the cells for 24, 48, and 72 hours.
- Viability Assay: Assess cell viability using the methyl thiazolyl tetrazolium (MTT) assay.[\[10\]](#)

Protocol 2: Regenerative Endodontic Procedure (Revascularization) using **Calcium Hydroxide**

- First Appointment:
 - Administer local anesthesia and isolate the tooth with a dental dam.
 - Perform access opening.
 - Gently irrigate the canal with 20 mL of 1.5-2.5% sodium hypochlorite (NaOCl).[\[16\]](#)[\[18\]](#)
 - Dry the canals with paper points.
 - Place **calcium hydroxide** as an intracanal medicament. It may be placed only in the coronal third of the root canal.[\[16\]](#)[\[18\]](#)
 - Seal the access cavity with a temporary restoration.
- Second Appointment (1-4 weeks later):
 - Assess the tooth for resolution of signs and symptoms.
 - Administer local anesthesia without a vasoconstrictor and isolate the tooth.
 - Remove the **calcium hydroxide** with gentle irrigation using sterile saline or EDTA.
 - Induce bleeding into the canal by over-instrumenting past the apex with a file. Allow the canal to fill with blood to the level of the cementoenamel junction.
 - Place a collagen matrix or MTA over the blood clot.
 - Place a permanent restoration to ensure a tight coronal seal.[\[18\]](#)[\[20\]](#)

Visualizations



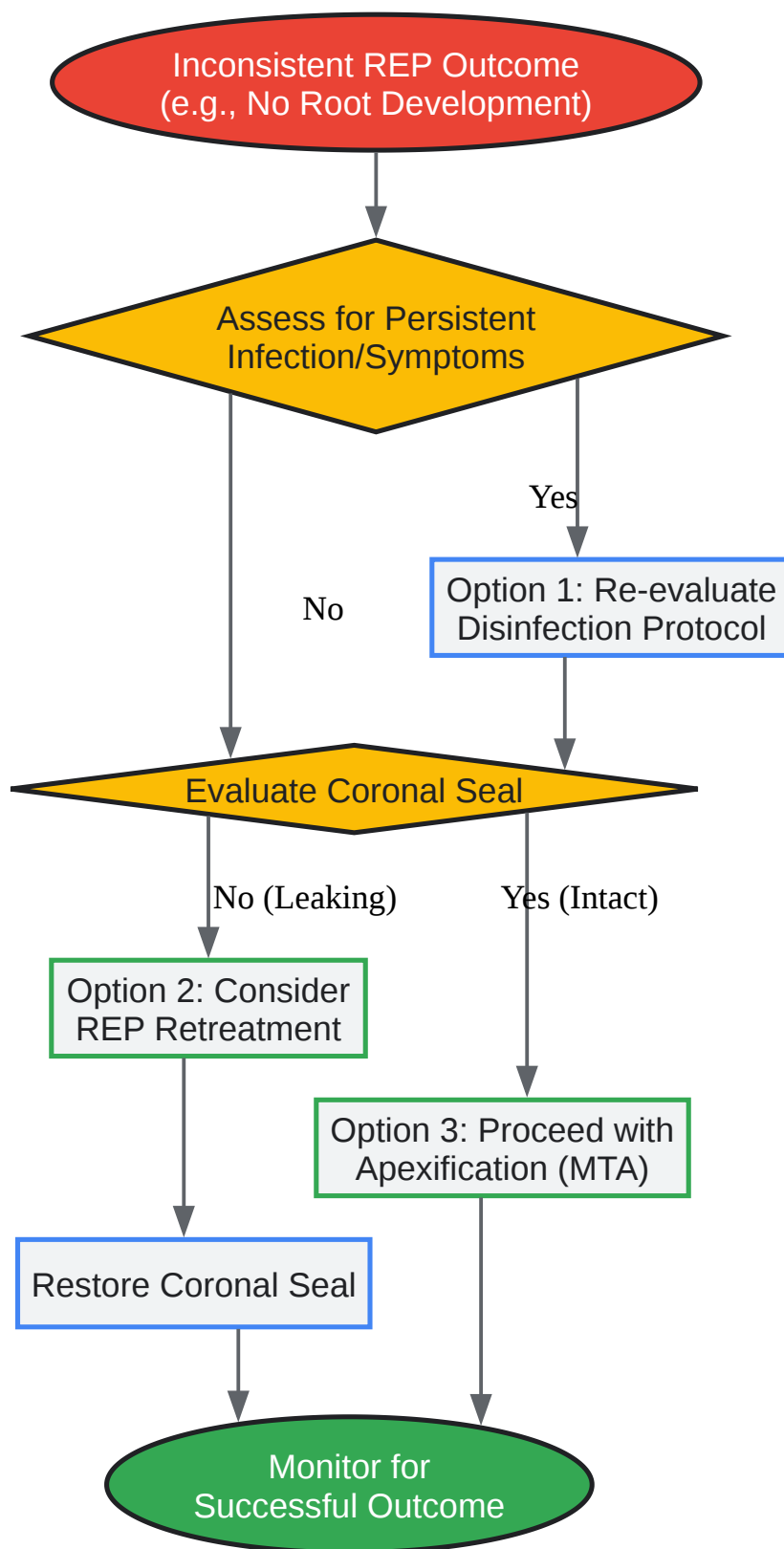
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Caption: Standard two-visit regenerative endodontic procedure workflow.



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Caption: Proposed signaling cascade of **calcium hydroxide** in pulp regeneration.



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References

- 1. ijfmr.com [ijfmr.com]
- 2. pkheartjournal.com [pkheartjournal.com]
- 3. "Meta-analysis of regenerative endodontics outcomes with antibiotics pastes and calcium hydroxide. The apex of the iceberg" - PMC [pmc.ncbi.nlm.nih.gov]
- 4. Regeneration in Endodontics with Clinical Cases | Pocket Dentistry [pocketdentistry.com]
- 5. chaniotisendodontics.com [chaniotisendodontics.com]
- 6. Regenerative Endodontics Success Factors and their Overall Effectiveness: An Umbrella Review - PMC [pmc.ncbi.nlm.nih.gov]
- 7. e-century.us [e-century.us]
- 8. Retreatment of Failed Regenerative Endodontic Therapy: Outcome and Treatment Considerations - PMC [pmc.ncbi.nlm.nih.gov]
- 9. A review of regenerative endodontics: current protocols and future directions - PMC [pmc.ncbi.nlm.nih.gov]
- 10. Cytotoxicity and Genotoxicity of Calcium Hydroxide and Two Antibiotic Pastes on Human Stem Cells of The Apical Papilla - PMC [pmc.ncbi.nlm.nih.gov]
- 11. chaniotisendodontics.com [chaniotisendodontics.com]
- 12. researchgate.net [researchgate.net]
- 13. scispace.com [scispace.com]
- 14. Dental stem cell therapy with calcium hydroxide in dental pulp capping - PubMed [pubmed.ncbi.nlm.nih.gov]
- 15. pdfs.semanticscholar.org [pdfs.semanticscholar.org]
- 16. Regeneration and Repair in Endodontics—A Special Issue of the Regenerative Endodontics—A New Era in Clinical Endodontics [mdpi.com]
- 17. esmed.org [esmed.org]

- 18. Regenerative endodontic treatment (revascularization) of immature necrotic molars medicated with calcium hydroxide: a case series - PubMed [pubmed.ncbi.nlm.nih.gov]
- 19. researchgate.net [researchgate.net]
- 20. researchgate.net [researchgate.net]
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